

An In-depth Technical Guide to Benzyltrimethylammonium Chloride (CAS 56-93-9)

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Compound of Interest

Compound Name: *Benzyltrimethylammonium chloride*

Cat. No.: *B145910*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core properties, experimental considerations, and applications of **Benzyltrimethylammonium chloride** (BTMAC), a quaternary ammonium compound with significant utility in both laboratory and industrial settings.

Physicochemical Properties

Benzyltrimethylammonium chloride presents as a white to light yellow crystalline solid or a colorless to pale yellow liquid, often in a 60% aqueous solution.^{[1][2][3]} It is characterized by a mild almond-like odor.^{[1][4]} Key physicochemical data are summarized in the table below for easy reference.

Property	Value	Source
Molecular Formula	C ₁₀ H ₁₆ ClN	[1]
Molecular Weight	185.69 g/mol	[1]
Melting Point	239-243 °C (decomposes)	[2][4]
Boiling Point	>105 °C; Stable up to 135 °C	[2][4]
Density	1.07 g/cm ³ at 20 °C	[4]
Solubility in Water	800 g/L	
Vapor Pressure	<0.0001 hPa at 20 °C	[4]
pH	6-8 (100 g/L in H ₂ O at 20 °C)	[4]
logP (Octanol/Water Partition Coefficient)	-2.17 to -2.47	[1]
Appearance	White to light yellow crystalline solid or colorless liquid	[4]
Odor	Mild almond-like	[1][4]

Toxicological and Safety Data

Benzyltrimethylammonium chloride is classified as toxic if swallowed or in contact with skin, and harmful if inhaled. It is also suspected of causing genetic defects and is harmful to aquatic life with long-lasting effects.

Parameter	Value	Species	Route	Source
LD ₅₀	250 mg/kg	Rat	Oral	
LD ₅₀	300 mg/kg (ATE)	-	Dermal	
LD ₅₀	500 mg/kg	Rat	Oral	
LC ₅₀	1.5 mg/L (ATE)	-	Inhalation (4h)	
Acute Oral Lethality (100%)	1600 mg/kg	Mouse	Oral	

Hazard Classifications:

- Acute Toxicity, Oral (Category 3)
- Acute Toxicity, Dermal (Category 3)
- Acute Toxicity, Inhalation (Category 4)
- Skin Irritation (Category 2)
- Eye Irritation (Category 2)
- Germ Cell Mutagenicity (Category 2)[5]
- Aquatic Chronic (Category 3)

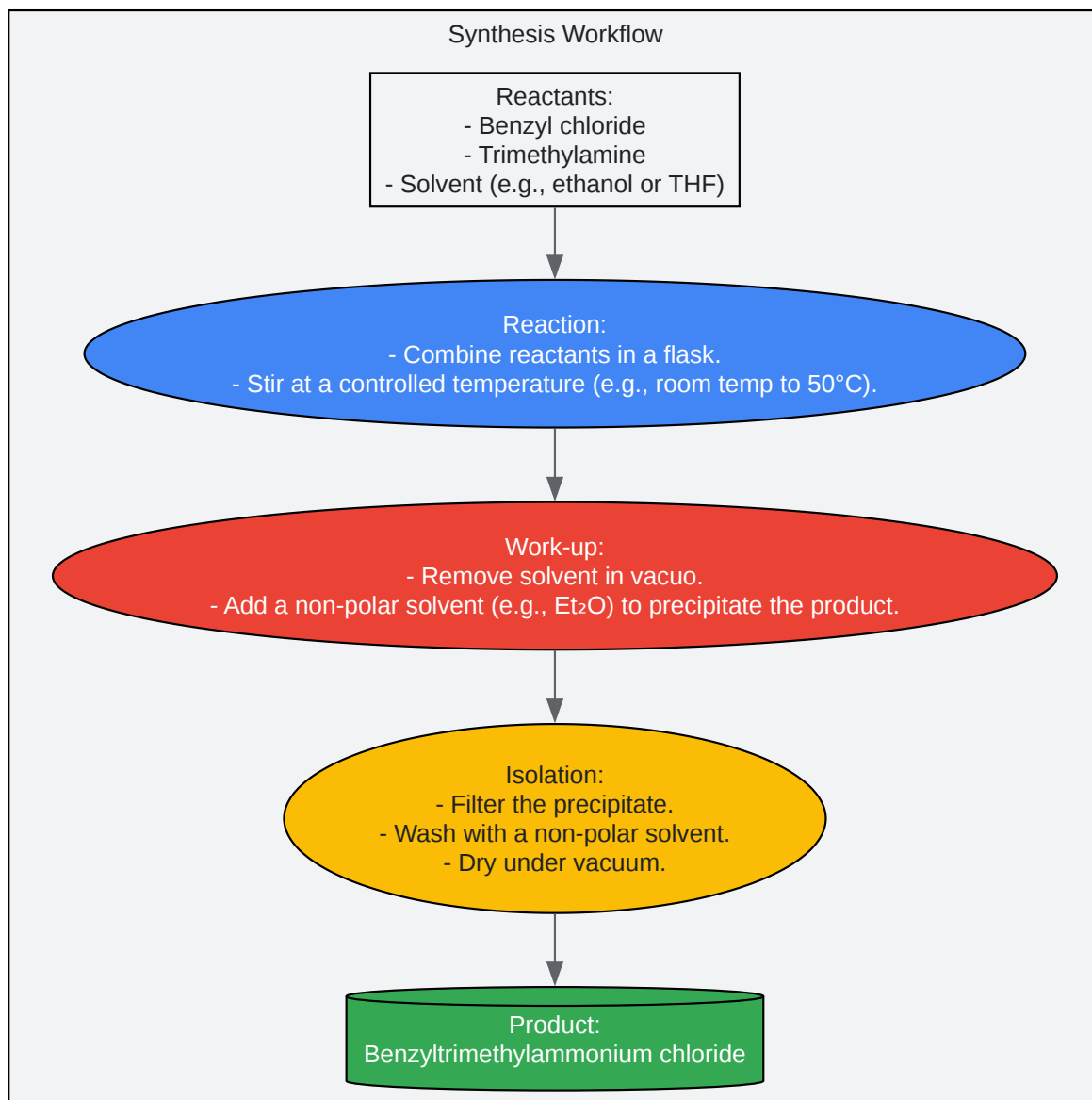
Reactivity and Stability

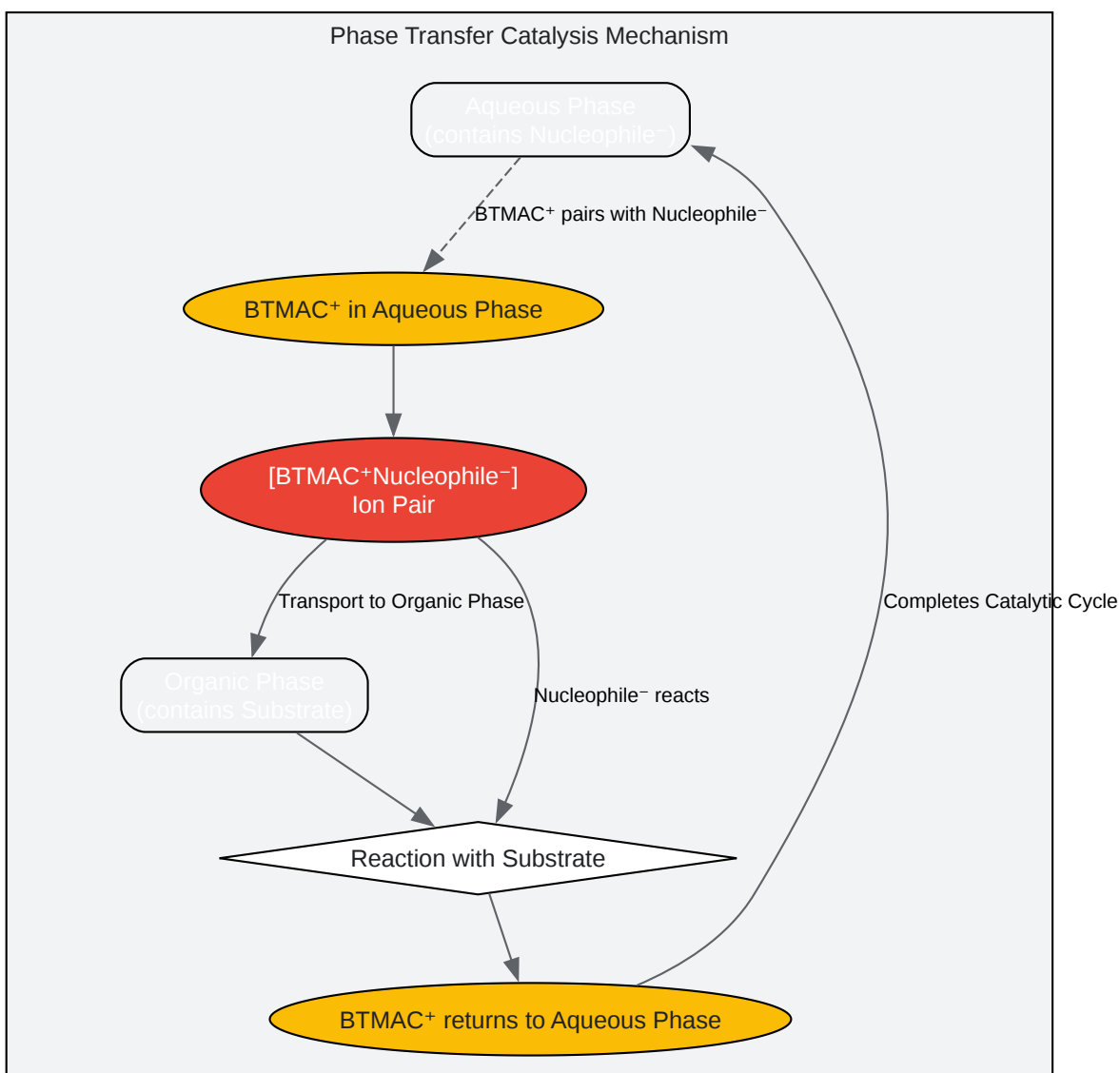
Benzyltrimethylammonium chloride is stable under normal conditions and up to 135 °C, above which it decomposes to form benzyl chloride and trimethylamine.[1] It is hygroscopic and should be stored in a cool, dry, well-ventilated area away from incompatible substances such as strong oxidizing agents and strong bases.[6] When heated to decomposition, it emits toxic fumes of hydrogen chloride and nitrogen oxides.[1][7]

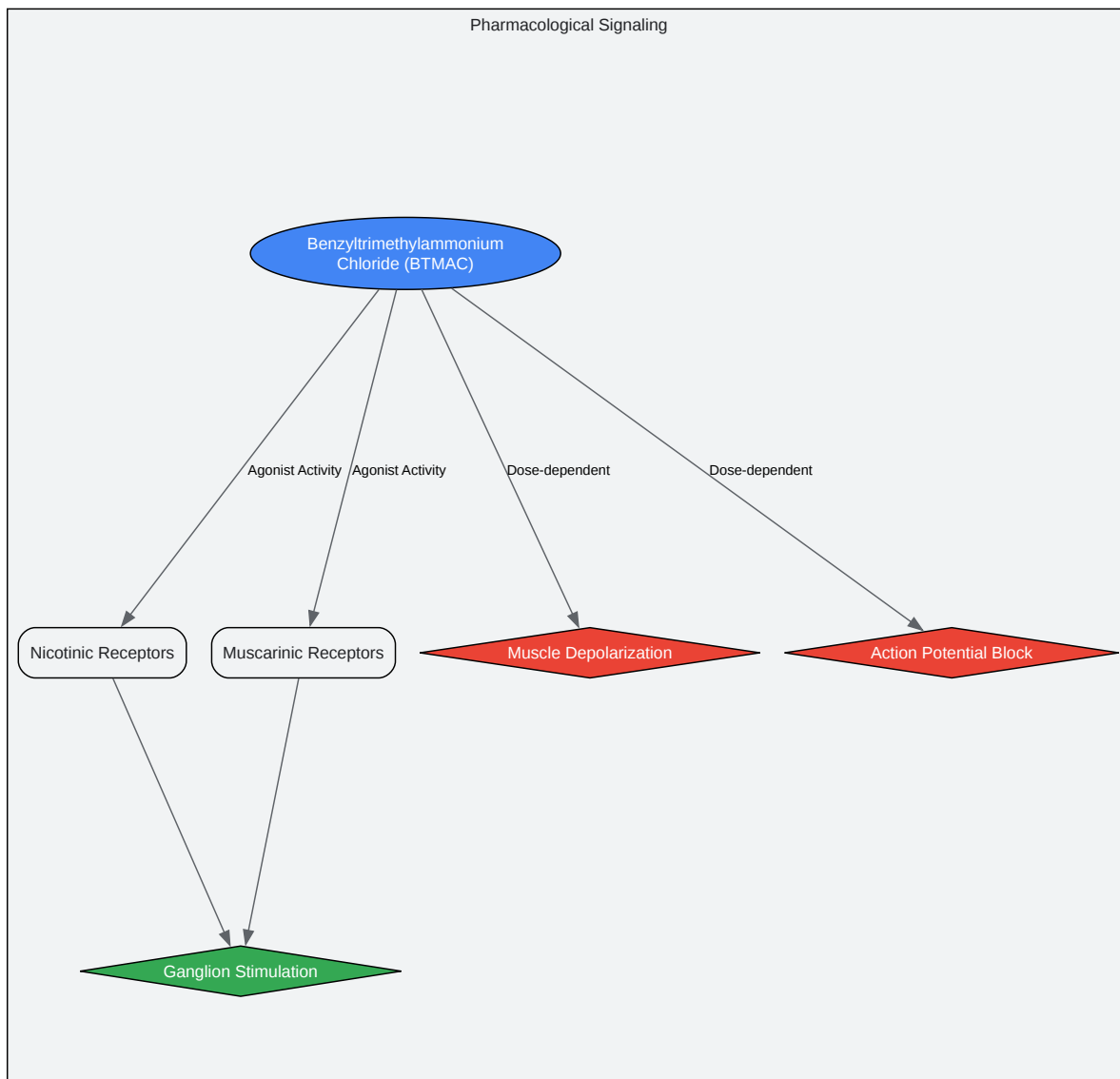
Experimental Protocols and Methodologies

Synthesis of Benzyltrimethylammonium Chloride

A common method for the synthesis of **Benzyltrimethylammonium chloride** involves the reaction of benzyl chloride with trimethylamine. The following diagram illustrates a general workflow for this synthesis.







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